

Application Note: In Vivo Microdialysis for Measuring Neurotransmitter Changes Induced by LY2940094

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Compound of Interest

Compound Name: LY2940094

Cat. No.: B608728

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Audience: Researchers, scientists, and drug development professionals.

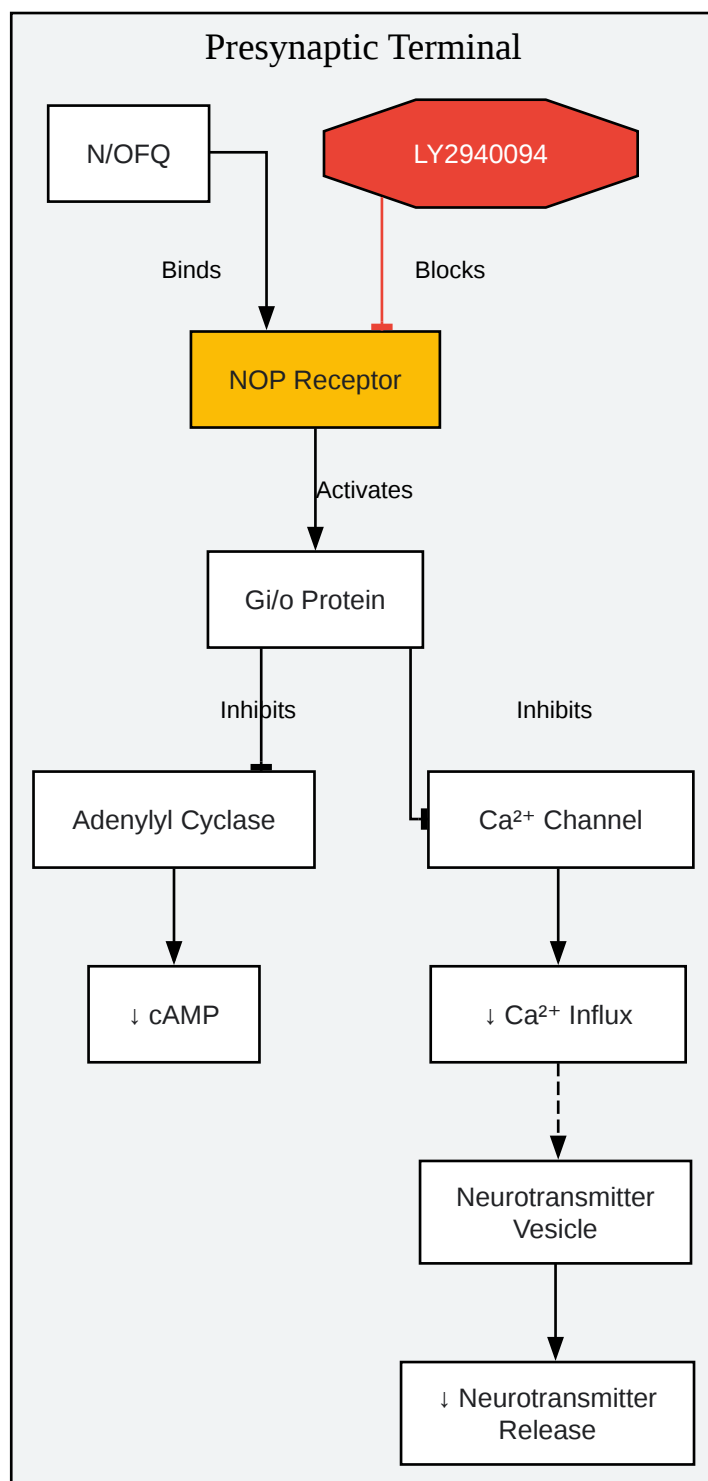
Introduction

LY2940094 is a potent and selective antagonist of the Nociceptin/Orphanin FQ (N/OFQ) peptide (NOP) receptor.[1][2][3][4][5] The NOP receptor and its endogenous ligand, N/OFQ, are key components of a peptidergic system involved in a variety of physiological and pathological processes, including pain, mood, stress, and addiction.[6] NOP receptors are widely distributed throughout the central nervous system, including in critical areas of the mesolimbic reward pathway.[1] This widespread distribution suggests that modulation of NOP receptor activity can have significant effects on neurotransmission. In vivo microdialysis is a powerful technique for continuously sampling the extracellular fluid in specific brain regions of awake, freely moving animals, allowing for the real-time measurement of neurotransmitter level fluctuations in response to pharmacological agents like **LY2940094**. [6][7][8][9]

This application note provides a detailed protocol for using in vivo microdialysis to measure changes in dopamine, serotonin, and glutamate levels following the administration of **LY2940094**.

Signaling Pathway of LY2940094

LY2940094 exerts its effects by blocking the NOP receptor, a G protein-coupled receptor. Activation of the NOP receptor by its endogenous ligand, N/OFQ, typically leads to the inhibition of adenylyl cyclase and the modulation of ion channels, resulting in a decrease in neuronal excitability and neurotransmitter release.^[10] By antagonizing this receptor, **LY2940094** can prevent these inhibitory effects, thereby influencing the release of various neurotransmitters.



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